

A Technical Guide to Commercially Available Clascoterone-d6 Standards for Researchers

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Compound of Interest

Compound Name: *Clascoterone-d6*

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This technical guide provides a comprehensive overview of commercially available **Clascoterone-d6** standards for researchers, scientists, and drug development professionals. **Clascoterone-d6** is the stable isotope-labeled internal standard for Clascoterone, an androgen receptor inhibitor approved for the topical treatment of acne vulgaris. The use of a stable isotope-labeled internal standard is critical for the accurate quantification of Clascoterone in biological matrices during pharmacokinetic, metabolic, and bioequivalence studies.

Commercially Available Clascoterone-d6 Standards

Several suppliers offer **Clascoterone-d6** for research purposes. While the CAS number is not consistently provided, the molecular formula is generally reported as C₂₄H₂₈D₆O₅, with a corresponding molecular weight of approximately 408.6 g/mol .^[1] Some suppliers may also offer a D5 variant with the molecular formula C₂₄H₂₉D₅O₅ and a molecular weight of 407.56 g/mol . The purity of these standards is typically greater than 90%.^[1]

Below is a summary of commercially available **Clascoterone-d6** standards:

Supplier	Product Name	Catalogue Number	Molecular Formula	Molecular Weight (g/mol)	Notes
Simson Pharma Limited	Clascoterone D6	Not Specified	Not Specified	Not Specified	Certificate of Analysis provided.[2]
Pharmaffiliates	Clascoterone D6	PA STI 089692	C24H29D5O 5	407.56	Stable isotope of Clascoterone.
Daicel Pharma Standards	Clascoterone D6	DCTI-A-285	C24H28D6O 5	408.57	Labeled as a Clascoterone standard.[3]
Veeprho	Clascoterone D6	Not Specified	C24H28D6O 5	Not Specified	Described as a deuterium-labeled analog for use as an internal standard.[4]

Note: Researchers should always refer to the Certificate of Analysis provided by the supplier for batch-specific information on purity, isotopic enrichment, and storage conditions.

Physicochemical Properties and Solubility

Clascoterone-d6 is expected to have physicochemical properties nearly identical to its unlabeled counterpart, Clascoterone. Clascoterone is a white to almost white powder and is practically insoluble in water.[5]

While specific solubility data for **Clascoterone-d6** is not readily available, the solubility of Clascoterone has been reported as follows:

Solvent	Solubility
DMSO	≥ 100 mg/mL
10% DMSO >> 40% PEG300 >> 5% Tween-80 >> 45% saline	≥ 2.75 mg/mL
10% DMSO >> 90% (20% SBE-β-CD in saline)	≥ 2.75 mg/mL
10% DMSO >> 90% corn oil	≥ 2.75 mg/mL
Source:[2]	

Experimental Protocols for Bioanalysis using Clascoterone-d6

The following is a representative experimental protocol for the quantification of Clascoterone in a biological matrix (e.g., plasma, skin permeation samples) using **Clascoterone-d6** as an internal standard with Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). This protocol is synthesized from best practices for bioanalytical method validation and published methods for Clascoterone analysis.[6][7][8]

Preparation of Stock and Working Solutions

- Clascoterone and **Clascoterone-d6** Stock Solutions (1 mg/mL): Accurately weigh and dissolve the reference standards in a suitable organic solvent, such as methanol or acetonitrile.
- Clascoterone Working Standard Solutions: Prepare a series of working standard solutions for the calibration curve by serially diluting the Clascoterone stock solution with the appropriate solvent.
- **Clascoterone-d6** Internal Standard (IS) Working Solution: Prepare a working solution of **Clascoterone-d6** at a constant concentration (e.g., 100 ng/mL) by diluting the stock solution.

Preparation of Calibration Standards and Quality Control Samples

- **Calibration Curve Standards:** Prepare a calibration curve by spiking a blank biological matrix with known concentrations of Clascoterone from the working standard solutions. A typical curve consists of a blank, a zero sample (with IS), and at least six non-zero concentration levels.
- **Quality Control (QC) Samples:** Prepare QC samples at a minimum of four concentration levels: Lower Limit of Quantification (LLOQ), Low QC, Medium QC, and High QC.

Sample Preparation (Protein Precipitation)

- To 100 µL of the biological sample, calibration standard, or QC sample in a microcentrifuge tube, add a fixed volume of the **Clascoterone-d6** IS working solution.
- Vortex briefly.
- Add three volumes of cold acetonitrile to precipitate proteins.
- Vortex for 1-2 minutes.
- Centrifuge at high speed (e.g., 10,000 x g) for 10 minutes.
- Transfer the supernatant to a clean tube or a 96-well plate for LC-MS/MS analysis.

LC-MS/MS Analysis

- **Liquid Chromatography (LC) System:** A UHPLC system such as a Sciex Exion is suitable.[6]
- **Column:** A C18 analytical column is recommended.[6]
- **Mobile Phase:**
 - Mobile Phase A: 0.1% formic acid in water.[6]
 - Mobile Phase B: 0.1% formic acid in acetonitrile/methanol.[6]
- **Flow Rate:** 0.8 mL/min.[6]
- **Gradient:** A 2-minute gradient elution is appropriate for high-throughput analysis.[6][7]

- Mass Spectrometer: A tandem mass spectrometer such as a Sciex Qtrap 6500+ with a Turbo Ion Spray source is recommended.[\[6\]](#)
- Ionization Mode: Positive electrospray ionization (ESI+).
- Detection: Multiple Reaction Monitoring (MRM). The specific precursor and product ion transitions for Clascoterone and **Clascoterone-d6** need to be optimized.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the bioanalytical quantification of Clascoterone using **Clascoterone-d6** as an internal standard.



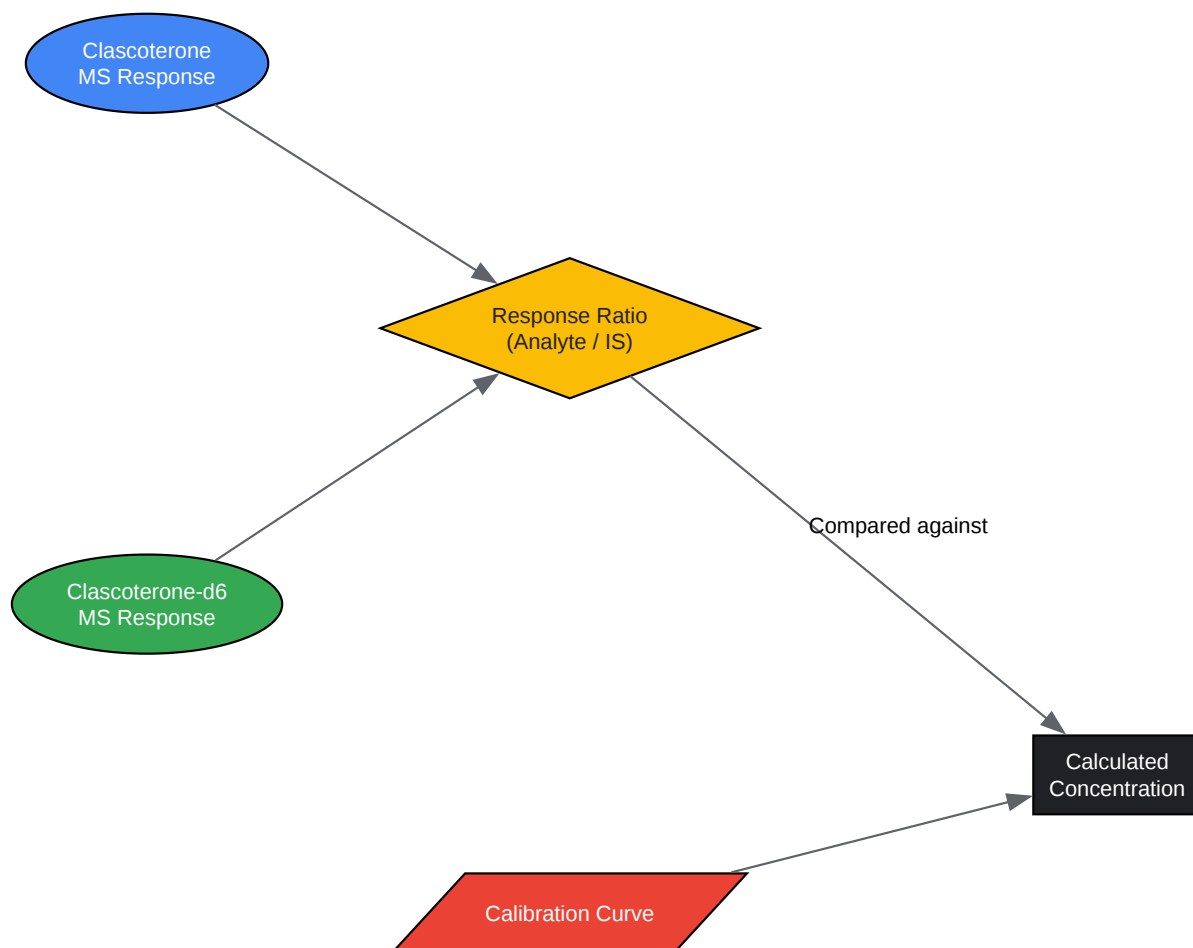
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Caption: Bioanalytical workflow for Clascoterone quantification.

Signaling Pathways and Logical Relationships

Clascoterone-d6, as a stable isotope-labeled internal standard, does not have its own signaling pathway. Its purpose is to mimic the analytical behavior of Clascoterone. Clascoterone itself is an androgen receptor antagonist. The logical relationship in a bioanalytical assay is that the measured signal intensity of **Clascoterone-d6** is used to normalize the signal intensity of Clascoterone, thereby correcting for variability in sample preparation and instrument response.

The following diagram illustrates the logical relationship in the quantification process.



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Caption: Logic of quantification using an internal standard.

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